

# Safeguarding Your Research: A Comprehensive Guide to Handling Laurinterol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Laurinterol

Cat. No.: B1674563

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Laurinterol**, a bioactive sesquiterpenoid.<sup>[1]</sup> Adherence to these procedural steps is critical for minimizing risk and ensuring operational integrity.

## Laurinterol: Hazard Identification and Safety Data

Understanding the chemical and physical properties of **Laurinterol** is the first step in safe handling. This substance presents multiple hazards that must be respected in all laboratory operations.

### Quantitative Data Summary

Property	Value	Source
Chemical Formula	C <sub>15</sub> H <sub>19</sub> BrO	[1][2]
Molecular Weight	295.22 g/mol	[1][2]
Appearance	Solid (Appearance may vary)	N/A
CAS Number	10539-87-4	[1][2]
Storage Conditions	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C. Keep dry and in the dark.	[2]
Solubility	Soluble in DMSO and Ethanol	N/A

#### Hazard Classification

**Laurinterol** is classified with the following hazards according to the Globally Harmonized System (GHS).

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H317	May cause an allergic skin reaction
H318	Causes serious eye damage
H370	Causes damage to organs (Central nervous system, Blood) if swallowed
H371	May cause damage to organs (Respiratory system) if swallowed
H400	Very toxic to aquatic life
H412	Harmful to aquatic life with long lasting effects

## Personal Protective Equipment (PPE) Protocol

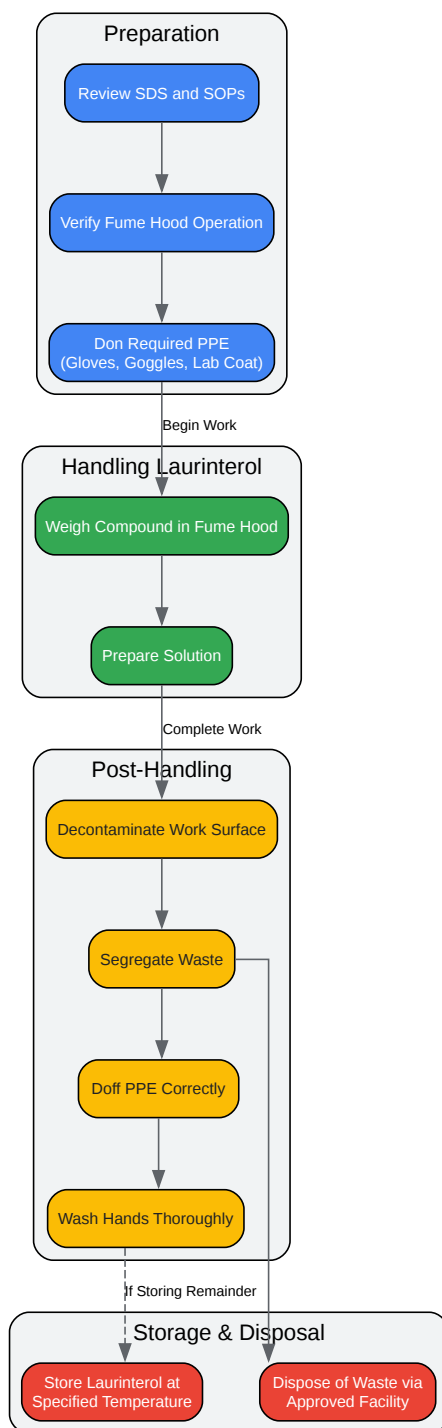
A multi-layered approach to PPE is mandatory when handling **Laurinterol** to prevent exposure through skin contact, eye contact, or inhalation.[3][4]

- **Body Protection:** A full-length laboratory coat must be worn and kept fastened.[4] For procedures with a high risk of splashing, a chemical-resistant apron should be worn over the lab coat.[4]
- **Hand Protection:** Use chemical-resistant gloves (e.g., nitrile) confirmed to be impervious to the solvent used for **Laurinterol**. [3] Gloves should be inspected before use and changed frequently, especially if contact with the substance is suspected.[4]
- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are required.[5] If there is a significant splash hazard, a face shield must be worn in addition to safety goggles.[5][6]
- **Respiratory Protection:** If handling the compound as a powder or creating aerosols, work must be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator appropriate for organic vapors and particulates may be required. [4]

## Operational Plan: Safe Handling and Storage

A systematic workflow minimizes the risk of exposure and contamination.

Experimental Workflow for Handling **Laurinterol**



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Laurinterol | C<sub>15</sub>H<sub>19</sub>BrO | CID 11471955 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. Personal Protective Equipment | Department of Chemistry and Biochemistry [chemistry.osu.edu]
- 4. youtube.com [youtube.com]
- 5. Personal Protective Equipment (PPE); Personal Attire and Hygiene – Laboratory Safety [wp.stolaf.edu]
- 6. youtube.com [youtube.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling Laurinterol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1674563#personal-protective-equipment-for-handling-laurinterol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

